

Navigating Laboratory Waste: A Guide to Proper Disposal at UMB

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory waste is a critical component of ensuring a safe and compliant research environment. This guide provides a comprehensive overview of the procedures for managing and disposing of laboratory waste at the University of Maryland, Baltimore (UMB), with a focus on how to determine the correct protocol for any given substance, which we will refer to generically as "UMB24" for the purpose of this guide. Adherence to these guidelines is essential for the safety of all laboratory personnel and the protection of the environment.

Identifying Your Waste: The First Step to Proper Disposal

Before any disposal procedures can be initiated, the nature of the waste must be thoroughly identified. The University of Maryland, Baltimore's Environmental Health and Safety (EHS) office provides clear guidelines for the classification of laboratory waste.^[1] The primary categories include chemical waste, biological waste, and radioactive waste.

Table 1: UMB Laboratory Waste Classification

Waste Category	Description	Examples
Chemical Waste	Waste with properties that make it dangerous or capable of having a harmful effect on human health or the environment.	Solvents, heavy metals, laboratory chemicals, pesticides, mercury-containing items.
Biological Waste	Waste contaminated or potentially contaminated with infectious agents, human or animal tissue, or bodily fluids. [2]	Microbiological cultures, clinical specimens, animal carcasses, contaminated labware.[2]
Radioactive Waste	Any waste that contains or is contaminated with radioactive material.	Liquid scintillation fluids, contaminated experimental materials, animal carcasses containing radioactive materials.

General Disposal Procedures

Once the waste has been properly identified, the following step-by-step procedures, in accordance with UMB's EHS guidelines, should be followed.

It is crucial to segregate different types of waste to prevent hazardous reactions.[3] Never mix chemical, radioactive, and infectious waste unless explicitly permitted by UMB EHS.

Use appropriate, leak-proof containers for waste accumulation. The EHS office can provide specific containers, such as 5-gallon carboys and buckets for larger quantities of chemical waste. For sharps, always use a designated, puncture-resistant sharps container.[2]

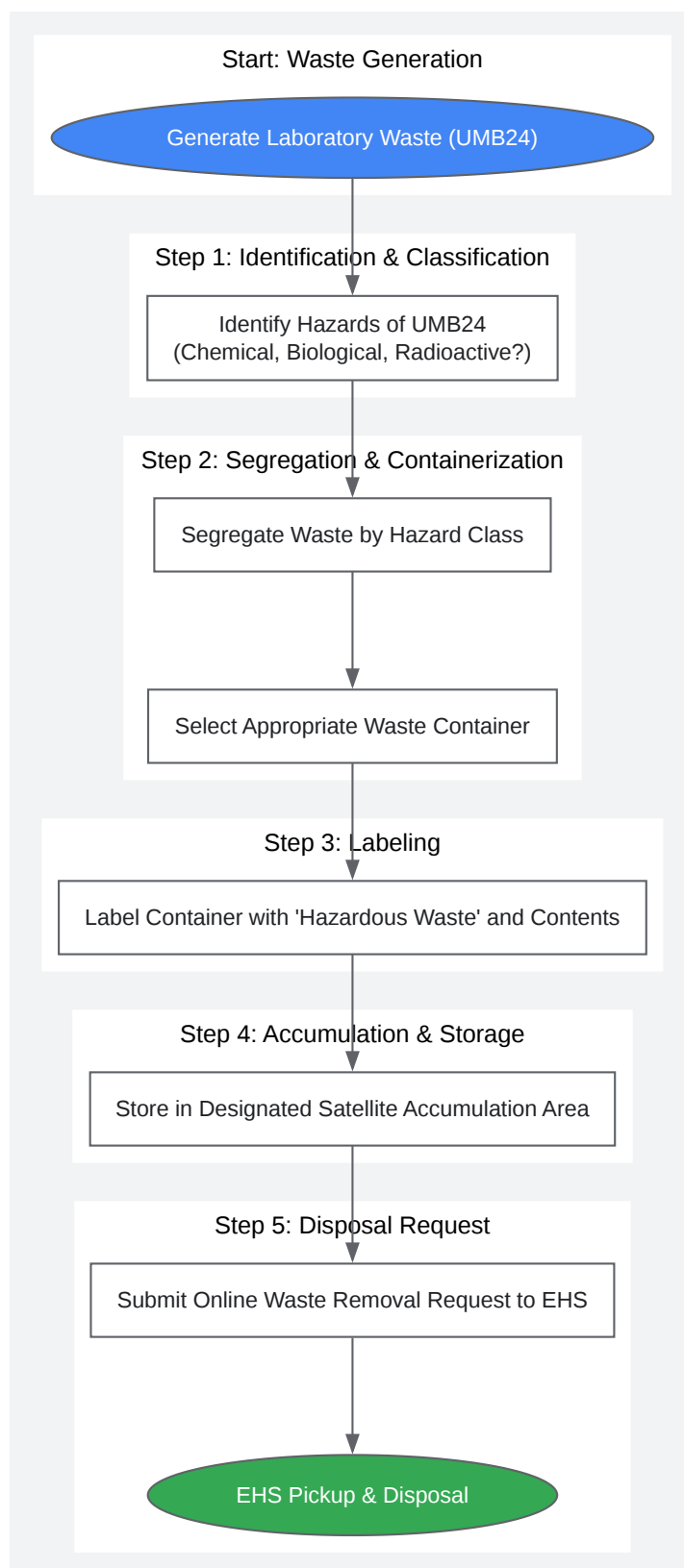
All waste containers must be accurately and clearly labeled. The label should include the words "Hazardous Waste," the full names of all constituents, their relative percentages, the building and room of origin, a contact name and phone number, and the date of waste generation.[3] UMB EHS provides pre-printed labels for various types of hazardous waste.[4][5]

Store waste in a designated satellite accumulation area within your laboratory. Ensure that the storage area is secure and that incompatible wastes are segregated.

Once a waste container is ready for disposal, a pickup must be scheduled with the EHS office. This can be done by submitting an online waste removal request form for chemical, biological, or radioactive waste.[\[6\]](#)

Visualizing the Disposal Workflow

To aid in understanding the general waste disposal process at UMB, the following diagram illustrates the decision-making and procedural flow.



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General Laboratory Waste Disposal Workflow at UMB

Specific Protocols for Different Waste Types

While the general procedure remains consistent, specific handling protocols vary depending on the waste classification.

Chemical Waste:

- Segregation: Incompatible chemicals must be stored separately to avoid dangerous reactions. Refer to the EHS guidelines for specific compatibility charts.[\[4\]](#)
- Containers: For chemically contaminated glassware, rinse it multiple times with an appropriate solvent and dispose of the solvent as chemical waste before discarding the glassware in a broken glass box.

Biological Waste:

- Sharps: Needles, syringes, and other sharps must be placed in an autoclavable, puncture-resistant sharps container.[\[2\]](#) Do not recap or bend needles.[\[2\]](#)
- Contaminated Materials: Place contaminated lab materials in a biohazard box lined with a plastic bag. Double-bag wet waste.[\[2\]](#)

Radioactive Waste:

- Authorization: Prior to generating mixed-hazard waste (e.g., chemically and radioactively contaminated), permission must be obtained from UMB EHS.
- Labeling: Affix a "Caution Radioactive Material" label to the outer container and complete a usage form for each waste container.

By following these established procedures, researchers can ensure that laboratory waste is managed in a safe, compliant, and environmentally responsible manner. For any uncertainties or specific questions regarding a particular substance, always consult the University of Maryland, Baltimore's Environmental Health and Safety office.

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References

- 1. Hazardous Waste Disposal – Environmental Safety and Health – UMBC [safety.umbc.edu]
- 2. Disposal of Biological Waste - Policies and Procedures [umaryland.edu]
- 3. Disposal of Chemical Waste - Policies and Procedures [umaryland.edu]
- 4. Chemical Waste - Environmental Health and Safety [umaryland.edu]
- 5. Hazardous Waste Management Guidelines and Instructions - Environmental Health and Safety [umaryland.edu]
- 6. Hazardous Material Management - Environmental Health and Safety [umaryland.edu]
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